

# Physical and chemical properties of Tibezonium Iodide powder

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## Compound of Interest

Compound Name: Tibezonium Iodide

Cat. No.: B030980

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## Tibezonium Iodide Powder: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Tibezonium Iodide** powder. The information is curated for researchers, scientists, and professionals involved in drug development and analysis.

## Chemical Identity and Physical Properties

**Tibezonium Iodide** is an antiseptic and local anesthetic agent.<sup>[1]</sup> It is a quaternary ammonium salt consisting of a lipophilic cation and an iodide counterion.<sup>[2]</sup>

Table 1: Chemical and Physical Properties of **Tibezonium Iodide**

Property	Value	Source
Chemical Name	N,N-Diethyl-N-methyl-2-[[4-[4-(phenylthio)phenyl]-3H-1,5-benzodiazepin-2-yl]thio]ethanaminium iodide	[3]
CAS Number	54663-47-7	[3]
Molecular Formula	C28H32IN3S2	[3][4]
Molecular Weight	601.61 g/mol	[3][4]
Appearance	Solid powder	N/A
Melting Point	162 °C	N/A
Solubility	Data not available	N/A
Stability	Stable under recommended storage conditions.[5] Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[5]	[5]

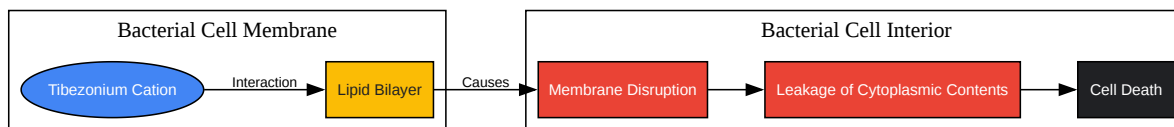
## Mechanism of Action

**Tibezonium Iodide** exhibits a dual mechanism of action, functioning as both an antiseptic and a local anesthetic.[1]

### Antiseptic Action

As a quaternary ammonium compound, **Tibezonium Iodide**'s primary antiseptic action involves the disruption of microbial cell membranes.[6] This leads to the leakage of intracellular components and ultimately cell death.[6] The iodide ion is believed to enhance this antimicrobial activity.[6]

Below is a diagram illustrating the proposed antiseptic signaling pathway.



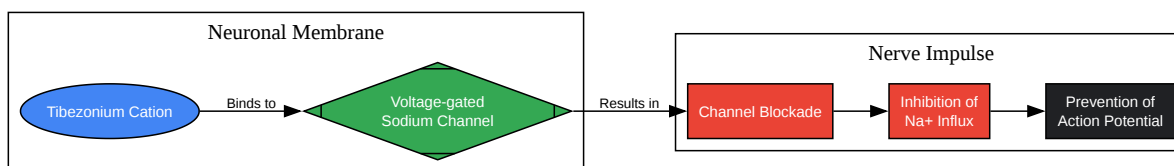
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Antiseptic Mechanism of **Tbezonium Iodide**.

## Local Anesthetic Action

The local anesthetic effect of **Tbezonium Iodide** is achieved by blocking voltage-gated sodium channels in neuronal cell membranes.[1] This action inhibits the initiation and propagation of nerve impulses, resulting in a numbing sensation.

The following diagram depicts the signaling pathway for the local anesthetic action.



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Local Anesthetic Mechanism of **Tbezonium Iodide**.

## Experimental Protocols

This section outlines the general methodologies for key experiments to characterize **Tbezonium Iodide** powder. While specific data for the pure compound is not readily available in the public domain, these protocols are based on standard pharmaceutical analysis techniques.

## Physicochemical Characterization

A study on buccal mucoadhesive tablets containing **Tibezonium Iodide** utilized Fourier Transform Infrared (FTIR) spectroscopy, Powder X-ray Diffraction (PXRD), and Differential Scanning Calorimetry (DSC) to assess the physical characteristics of the drug in formulations. [2][4]

#### 3.1.1. Differential Scanning Calorimetry (DSC)

- Objective: To determine the melting point and thermal behavior of the powder.
- Methodology:
  - Accurately weigh 2-5 mg of **Tibezonium Iodide** powder into an aluminum DSC pan.
  - Seal the pan hermetically. An empty sealed pan is used as a reference.
  - Place both pans in the DSC instrument.
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen purge.
  - Record the heat flow as a function of temperature. The melting point is determined from the peak of the endothermic event.

#### 3.1.2. Thermogravimetric Analysis (TGA)

- Objective: To evaluate the thermal stability and decomposition profile of the powder.
- Methodology:
  - Weigh approximately 5-10 mg of **Tibezonium Iodide** powder into a TGA pan.
  - Place the pan in the TGA instrument.
  - Heat the sample at a controlled rate (e.g., 10 °C/min) in a nitrogen atmosphere.
  - Continuously monitor and record the sample weight as a function of temperature.
  - The resulting TGA curve provides information on weight loss events, indicating decomposition or loss of volatiles.

### 3.1.3. Powder X-ray Diffraction (PXRD)

- Objective: To characterize the solid-state nature (crystalline or amorphous) of the powder.
- Methodology:
  - Pack the **Tibezonium iodide** powder into a sample holder.
  - Mount the sample holder in the PXRD instrument.
  - Expose the sample to a monochromatic X-ray beam (e.g., Cu K $\alpha$  radiation).
  - Scan the sample over a range of  $2\theta$  angles (e.g., 5° to 40°).
  - The resulting diffractogram, with sharp peaks for crystalline material or a broad halo for amorphous material, reveals the solid-state structure.

### 3.1.4. Fourier Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the functional groups present in the molecule and confirm its identity.
- Methodology:
  - Prepare a sample by mixing a small amount of **Tibezonium iodide** powder with dry potassium bromide (KBr) and pressing it into a thin pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.
  - Place the sample in the FTIR spectrometer.
  - Record the infrared spectrum over a specific wavenumber range (e.g., 4000-400 cm<sup>-1</sup>).
  - The resulting spectrum shows absorption bands corresponding to the vibrational frequencies of the functional groups in the molecule.

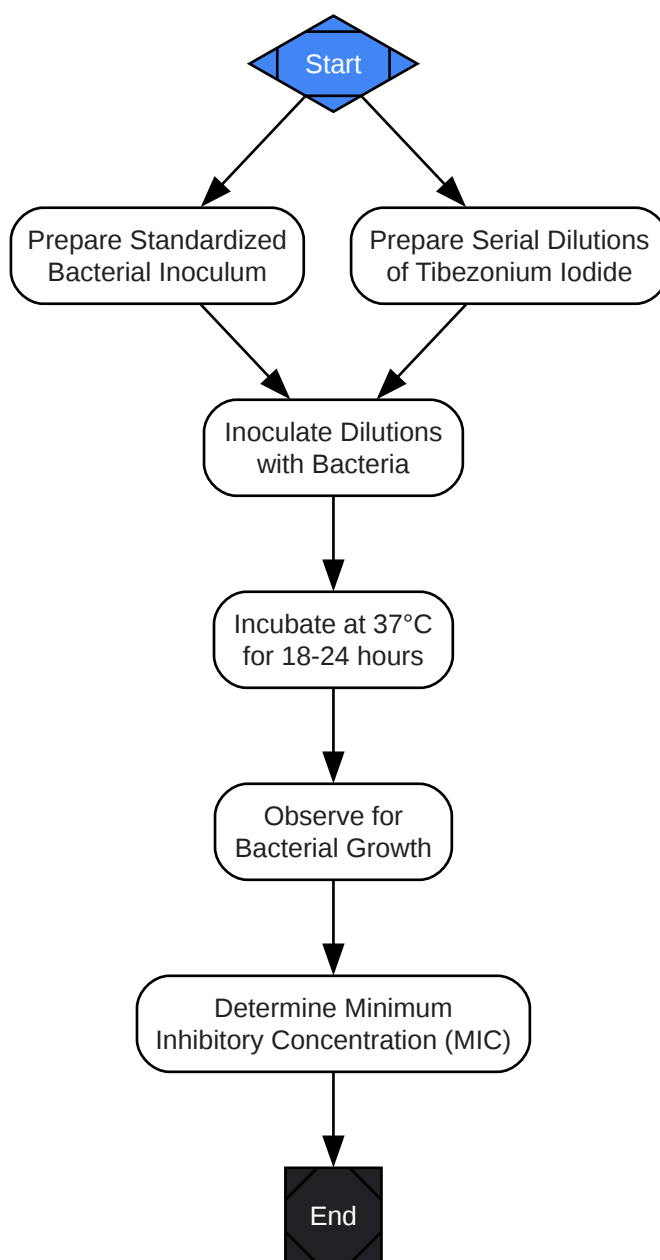
### 3.1.5. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the detailed molecular structure of **Tibezonium iodide**.
- Methodology:

- Dissolve a small amount of **Tibezonium Iodide** powder in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or CDCl<sub>3</sub>).
- Transfer the solution to an NMR tube.
- Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra using a high-field NMR spectrometer.
- The chemical shifts, coupling constants, and integration of the signals provide detailed information about the molecular structure.

## Antimicrobial Susceptibility Testing

The following is a general workflow for determining the antimicrobial efficacy of **Tibezonium Iodide**.



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## References

- 1. researchgate.net [researchgate.net]
- 2. Tbezonium iodide - Wikipedia [en.wikipedia.org]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Tbezonium Iodide | C28H32IN3S2 | CID 6918582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. go.drugbank.com [go.drugbank.com]
- 6. ATR-FTIR, XRD, and TGA data for methylammonium iodide, methylammonium bromide, formamidinium iodide, and formamidinium bromide characterization - Mendeley Data [data.mendeley.com]
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